

Cross-validation of Picrasidine M's activity in different cancer cell lines

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Compound of Interest

Compound Name: *Picrasidine M*

Cat. No.: *B1677792*

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A Comparative Guide to the Anticancer Activities of Picrasidine Alkaloids

Introduction

Picrasidine alkaloids, a class of β -carboline derivatives isolated from plants of the *Picrasma* genus, have garnered significant attention in cancer research for their potential therapeutic properties. This guide provides a comparative analysis of the anticancer activities of various Picrasidine compounds across different cancer cell lines, with a focus on **Picrasidine M** and its analogues. While specific experimental data for **Picrasidine M** is limited in the current literature, this guide cross-validates its potential activity by examining the well-documented effects of other members of the Picrasidine family, such as Picrasidine G, I, J, and Q. The information presented herein is intended for researchers, scientists, and drug development professionals.

Comparative Anticancer Activity

The anticancer effects of Picrasidine alkaloids have been evaluated in a range of cancer cell lines, demonstrating varying degrees of cytotoxicity, apoptosis induction, and inhibition of metastasis. The following tables summarize the quantitative data available for different Picrasidine compounds.

Cell Viability and Cytotoxicity

Table 1: IC50 Values of Picrasidine Alkaloids in Various Cancer Cell Lines

Picrasidine Derivative	Cancer Cell Line	Cancer Type	IC50 Value (µM)	Reference
Picrasidine G	MDA-MB-468	Triple-Negative Breast Cancer	Not specified	[1]
Picrasidine I	SCC-47, SCC-1	Oral Squamous Cell Carcinoma	20-40 (effective concentration)	[2][3]
HMY-1, A2058	Melanoma	Not specified	[4][5]	
Picrasidine J	Ca9-22, FaDu	Head and Neck Squamous Cell Carcinoma	>100 (not cytotoxic)	[6][7]
Picrasidine Q	KYSE30, KYSE410, KYSE450	Oesophageal Squamous Cell Carcinoma	Not specified	[8]
A549	Lung Carcinoma	16.2 (ED50, µg/mL)	[8]	
MCF7	Breast Cancer	18.1 (ED50, µg/mL)	[8]	

Note: IC50 values represent the concentration of a drug that is required for 50% inhibition in vitro. ED50 is the dose that produces a therapeutic response in 50% of the population. Direct comparison should be made with caution due to variations in experimental conditions.

Apoptosis and Cell Cycle Arrest

Table 2: Effects of Picrasidine Alkaloids on Apoptosis and Cell Cycle

Picrasidine Derivative	Cancer Cell Line	Effect on Apoptosis	Effect on Cell Cycle	Reference
Picrasidine G	MDA-MB-468	Induces apoptosis (chromatin condensation, increased sub-G1, caspase-3 & PARP cleavage)	-	[1]
Picrasidine I	SCC-47, SCC-1	Induces apoptosis (caspase-3, -8, -9 activation, PARP cleavage, increased pro-apoptotic proteins)	G2/M phase arrest	[2][3]
HMY-1, A2058	Induces apoptosis (activation of intrinsic pathway)	Sub-G1 arrest	[4][5]	
Picrasidine Q	KYSE30, KYSE410, KYSE450	Induces apoptosis	G1 phase arrest	[8]

Inhibition of Metastasis

Table 3: Effects of Picrasidine Alkaloids on Cancer Cell Metastasis

Picrasidine Derivative	Cancer Cell Line	Effect on Metastasis	Reference
Picrasidine J	Ca9-22, FaDu	Inhibits cell motility, migration, and invasion	[6][7][9]

Signaling Pathways Modulated by Picrasidine Alkaloids

Picrasidine compounds exert their anticancer effects by modulating various signaling pathways crucial for cancer cell survival, proliferation, and metastasis.

EGFR/STAT3 Pathway

Picrasidine G has been shown to decrease the viability of EGFR-overexpressing triple-negative breast cancer cells (MDA-MB-468) by inhibiting the EGFR/STAT3 signaling pathway.[1]

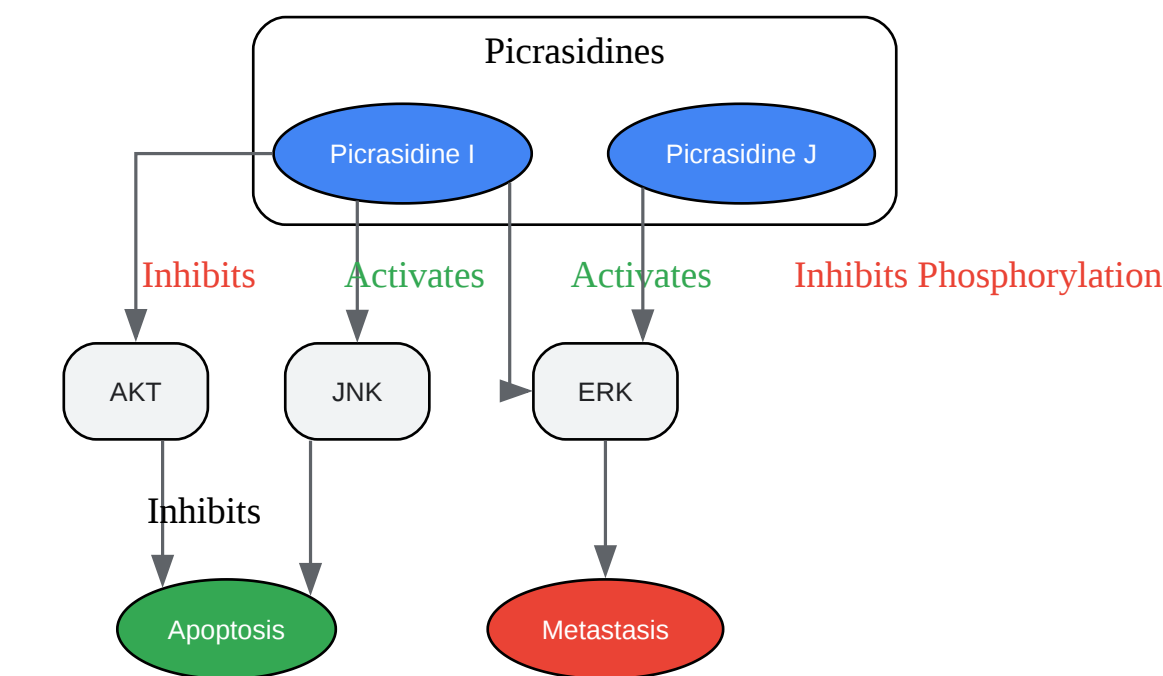
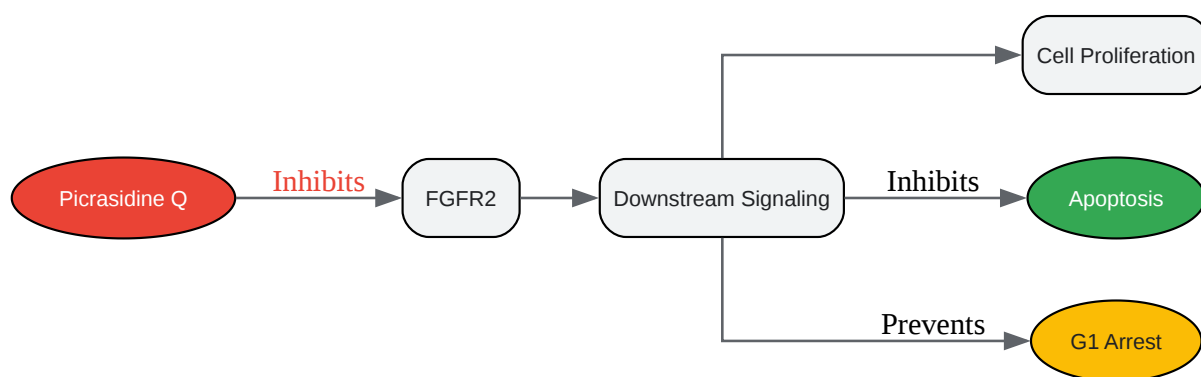


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Picrasidine G inhibits the EGFR/STAT3 signaling pathway.

FGFR2 Pathway

Picrasidine Q is reported to target FGFR2, leading to apoptosis and G1 arrest in oesophageal squamous cell carcinoma cells.[8]



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